

Preparation of Z-YVAD-CMK Stock Solution: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Z-Yvad-cmk

Cat. No.: B10799306

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the preparation of a stock solution of **Z-YVAD-CMK** (N-[(phenylmethoxy)carbonyl]-L-tyrosyl-L-valyl-N-[(1S)-1-(carboxymethyl)-3-chloro-2-oxopropyl]-L-alaninamide), a potent and irreversible inhibitor of caspase-1 and caspase-3. Accurate preparation of this solution is critical for reliable experimental outcomes in apoptosis and inflammation research.

Introduction

Z-YVAD-CMK is a cell-permeable tetrapeptide that specifically targets and inhibits the activity of caspase-1 and caspase-3, key enzymes in the inflammatory and apoptotic pathways. It is widely used in cellular assays to study the roles of these caspases in various biological processes. This protocol outlines the necessary steps to solubilize and store **Z-YVAD-CMK** for consistent performance in your experiments.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Z-YVAD-CMK**.

Property	Value
Molecular Weight	633.1 g/mol
Molecular Formula	C ₃₀ H ₃₇ ClN ₄ O ₉ (often as a trifluoroacetate salt)
Recommended Solvent	Dimethyl sulfoxide (DMSO)
Solubility in DMSO	1 mg/mL
Recommended Storage	-20°C (for solid compound and stock solution)
Stock Solution Stability	Up to 1 month at -20°C or up to 6 months at -80°C

Experimental Protocol: Preparation of a 10 mM Z-YVAD-CMK Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Z-YVAD-CMK** in DMSO.

Materials:

- **Z-YVAD-CMK** (solid)
- Anhydrous/molecular sieve-dried Dimethyl sulfoxide (DMSO)
- Sterile, DNase/RNase-free microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath or heat block set to 37°C (optional)
- Ultrasonic bath (optional)

Procedure:

- **Aseptic Technique:** Perform all steps in a clean, sterile environment (e.g., a laminar flow hood) to prevent contamination of the stock solution.

- **Equilibration:** Allow the vial of solid **Z-YVAD-CMK** to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Mass Calculation:** To prepare a 10 mM stock solution, calculate the required volume of DMSO based on the mass of **Z-YVAD-CMK**. The formula is:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Concentration (mol/L)})$$

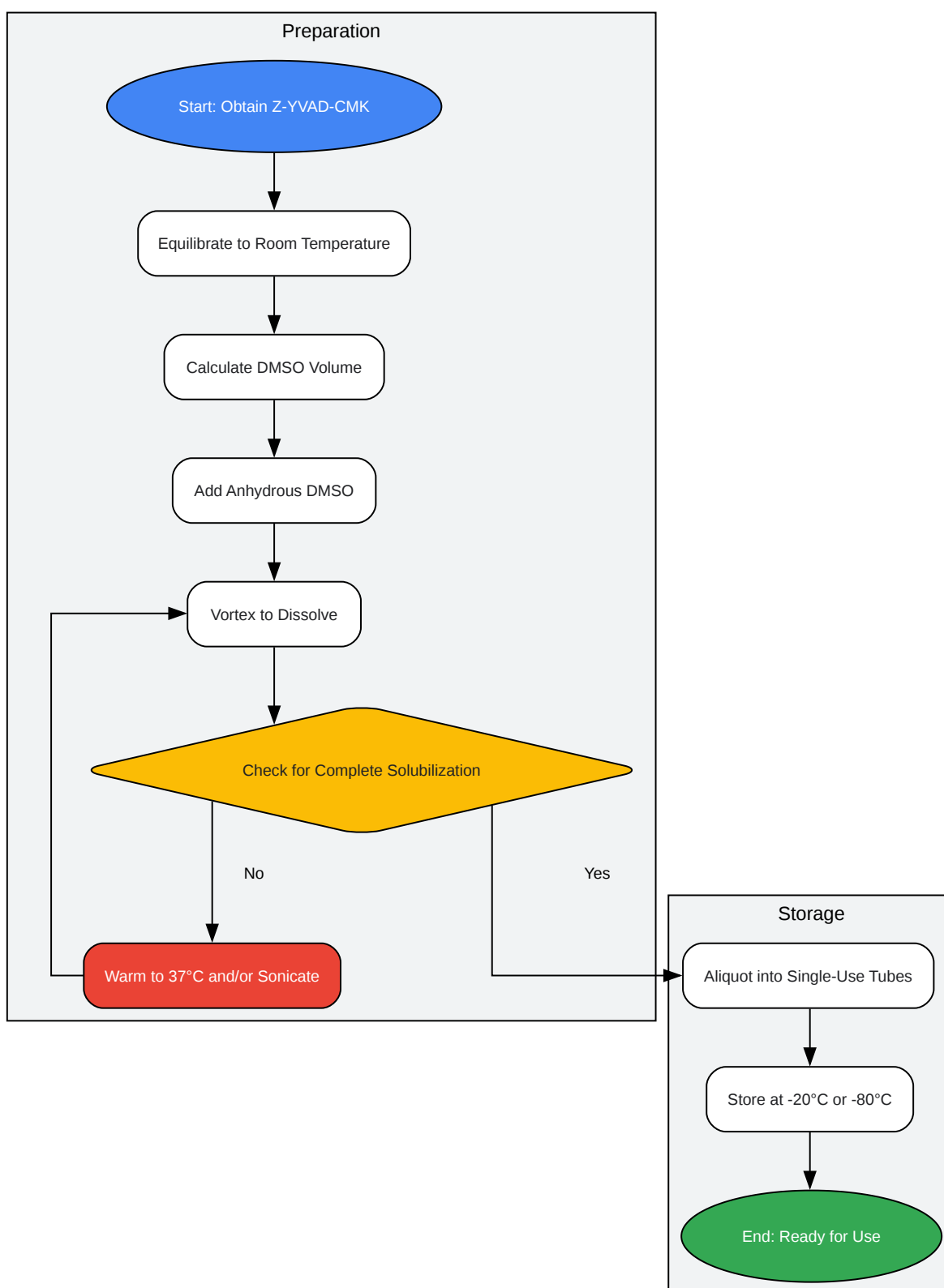
For example, to prepare a 10 mM stock solution from 1 mg of **Z-YVAD-CMK**:

$$\text{Volume (}\mu\text{L)} = (0.001 \text{ g} / 633.1 \text{ g/mol}) / 0.010 \text{ mol/L} \times 1,000,000 \mu\text{L/L} \approx 157.9 \mu\text{L}$$

- **Solubilization:** a. Carefully add the calculated volume of anhydrous DMSO to the vial containing the **Z-YVAD-CMK** powder. b. Cap the vial tightly and vortex thoroughly for 1-2 minutes to dissolve the compound.
- **Enhancing Solubility (Optional):** If the compound does not fully dissolve, you can warm the solution to 37°C for a short period and/or place it in an ultrasonic bath until the solution is clear.
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months). Protect from light.

Experimental Workflow

The following diagram illustrates the workflow for preparing the **Z-YVAD-CMK** stock solution.



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Caption: Workflow for **Z-YVAD-CMK** Stock Solution Preparation.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com